

# Solubility Profile of 2-Amino-5-nitrophenol: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-5-nitrophenol

Cat. No.: B090527

[Get Quote](#)

An in-depth guide for researchers, scientists, and drug development professionals on the solubility of **2-Amino-5-nitrophenol** in various solvents, including detailed experimental protocols and factors influencing its solubility.

## Introduction

**2-Amino-5-nitrophenol** is a key intermediate in the synthesis of various dyes and has applications in the pharmaceutical and cosmetic industries. A thorough understanding of its solubility in different solvents is crucial for process development, formulation, and quality control. This technical guide provides a comprehensive overview of the available solubility data for **2-Amino-5-nitrophenol**, a detailed experimental protocol for its determination, and a discussion of the molecular factors governing its solubility.

## Data Presentation: Solubility of 2-Amino-5-nitrophenol

Precise quantitative solubility data for **2-Amino-5-nitrophenol** across a range of solvents and temperatures is not extensively available in publicly accessible literature. The following table summarizes the available qualitative and semi-quantitative data. Researchers are encouraged to use the experimental protocol provided in this guide to determine precise solubility values for their specific applications and solvent systems.

Solvent	Temperature (°C)	Solubility	Citation
Water	20	< 1 mg/mL (Slightly Soluble/Insoluble)	[1][2]
Ethanol	Not Specified	Soluble	[2][3][4]
70% Ethanol	Not Specified	A stock solution of 10 mg/mL can be prepared.	
Acetone	Not Specified	Soluble	[2][3][4]
Benzene	Not Specified	Soluble	[2][3][4]
Methanol	Not Specified	Soluble	[3][4]
DMSO (Deuterated)	Not Specified	Soluble	

## Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The following protocol is based on the OECD Guideline 105 for the Testing of Chemicals, "Water Solubility," and is a widely accepted method for determining the solubility of solid compounds.[5][6][7][8] This method can be adapted for use with organic solvents.

Objective: To determine the saturation solubility of **2-Amino-5-nitrophenol** in a given solvent at a specified temperature.

Materials and Apparatus:

- **2-Amino-5-nitrophenol** (analytical grade)
- Solvent of interest (e.g., water, ethanol, acetone)
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Thermostatically controlled shaker bath or incubator
- Glass flasks with airtight stoppers (e.g., screw caps with PTFE liners)

- Centrifuge capable of temperature control
- Syringes and syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE or other compatible material)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography with UV detector (HPLC-UV), UV-Vis Spectrophotometer)

#### Procedure:

- Preparation of the Test System:
  - Add an excess amount of **2-Amino-5-nitrophenol** to a flask. The excess solid should be sufficient to ensure that saturation is reached and that solid material remains at the end of the equilibration period.
  - Add a known volume of the solvent to the flask.
  - Securely stopper the flask.
- Equilibration:
  - Place the flask in a thermostatically controlled shaker set to the desired temperature (e.g.,  $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$ ).
  - Agitate the flask for a sufficient period to allow the system to reach equilibrium. A preliminary test may be necessary to determine the optimal equilibration time, but 24 to 48 hours is typical. The agitation should be vigorous enough to ensure thorough mixing but not so vigorous as to cause the formation of a stable emulsion.
- Phase Separation:
  - After equilibration, allow the flask to stand in the thermostatic bath for at least 24 hours to allow the undissolved solid to settle.
  - To ensure complete separation of the solid and liquid phases, centrifuge the samples at the same temperature as the equilibration.

- Alternatively, the saturated solution can be filtered using a syringe filter that has been pre-saturated with the solution to avoid loss of the analyte due to adsorption.
- Quantification:
  - Carefully withdraw an aliquot of the clear, saturated supernatant.
  - Dilute the aliquot with a known volume of the solvent to a concentration that falls within the linear range of the analytical method.
  - Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV) to determine the concentration of **2-Amino-5-nitrophenol**.
  - Prepare a calibration curve using standard solutions of **2-Amino-5-nitrophenol** of known concentrations.
  - Calculate the solubility of **2-Amino-5-nitrophenol** in the solvent at the test temperature based on the concentration of the saturated solution and any dilution factors.

#### Data Analysis and Reporting:

The solubility should be reported in units of mass per volume (e.g., g/L, mg/mL) or moles per volume (mol/L). The test temperature and any other relevant experimental conditions should be clearly stated.

## Mandatory Visualizations

### Factors Influencing Solubility

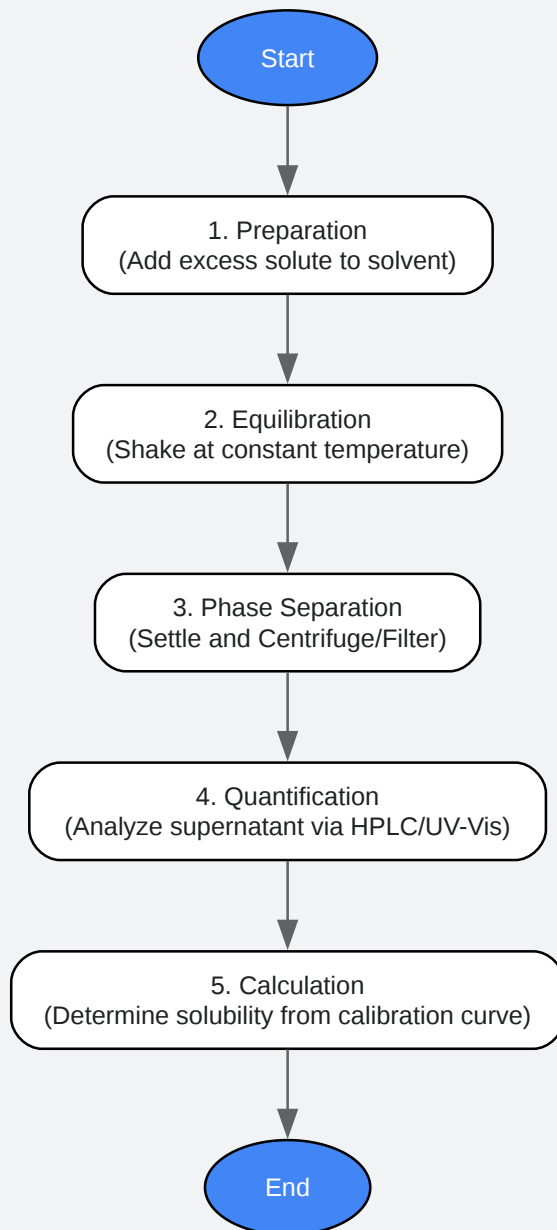
The solubility of **2-Amino-5-nitrophenol** is governed by its molecular structure and the properties of the solvent. This diagram illustrates the interplay of these factors.

Caption: Logical relationship of factors affecting solubility.

## Experimental Workflow for Solubility Determination

This diagram outlines the key steps in the shake-flask method for determining the solubility of **2-Amino-5-nitrophenol**.

## Experimental Workflow for Solubility Determination (Shake-Flask Method)



[Click to download full resolution via product page](#)

Caption: Experimental workflow for solubility determination.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Amino-5-Nitrophenol | C<sub>6</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub> | CID 4984721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. publications.iarc.who.int [publications.iarc.who.int]
- 3. 2-Amino-5-nitrophenol | 121-88-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 2-Amino-5-nitrophenol | 121-88-0 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 5. filab.fr [filab.fr]
- 6. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. laboratuar.com [laboratuar.com]
- To cite this document: BenchChem. [Solubility Profile of 2-Amino-5-nitrophenol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090527#solubility-of-2-amino-5-nitrophenol-in-different-solvents]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)